

N-(2-Hydroxyethyl)-N-methylthiourea: A Technical Guide to a Novel Thiourea Derivative

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Compound of Interest

Compound Name: N-(2-Hydroxyethyl)-N-methylthiourea

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

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*Executive Summary: This technical guide addresses the chemical properties, synthesis, and potential biological relevance of **N-(2-Hydroxyethyl)-N-methylthiourea**. Extensive database searches indicate that specific experimental data for this particular molecule is not readily available in public literature. Therefore, this document provides a comprehensive overview of the chemical properties and synthetic methodologies of closely related thiourea analogs. The information presented is intended to serve as a valuable resource for researchers, offering insights into the expected characteristics and potential applications of **N-(2-Hydroxyethyl)-N-methylthiourea** based on the established knowledge of its structural relatives. This guide will detail the general properties of the thiourea functional group, provide experimental protocols for the synthesis of analogous compounds, and discuss the known biological activities of various thiourea derivatives, thereby providing a foundational framework for future research and development involving this novel compound.*

Introduction to Thiourea Derivatives

Thiourea and its derivatives are a versatile class of organosulfur compounds that have garnered significant attention in the field of organic synthesis and medicinal chemistry. Their broad spectrum of biological activities, including antibacterial, antioxidant, anticancer, and anti-inflammatory properties, makes them promising candidates for drug development. The thiourea functional group, characterized by a carbon atom double-bonded to a sulfur atom and single-bonded to two nitrogen atoms, can exist in tautomeric forms: the thione form and the thiol form (isothioureia). The thione form is generally more prevalent in aqueous solutions. The diverse biological applications of thiourea derivatives underscore their importance in modern medicinal chemistry.

Physicochemical Properties of Related Thiourea Analogs

While specific data for **N-(2-Hydroxyethyl)-N-methylthiourea** is unavailable, the following table summarizes the known physicochemical properties of structurally similar compounds. This data provides a basis for estimating the properties of the target molecule.

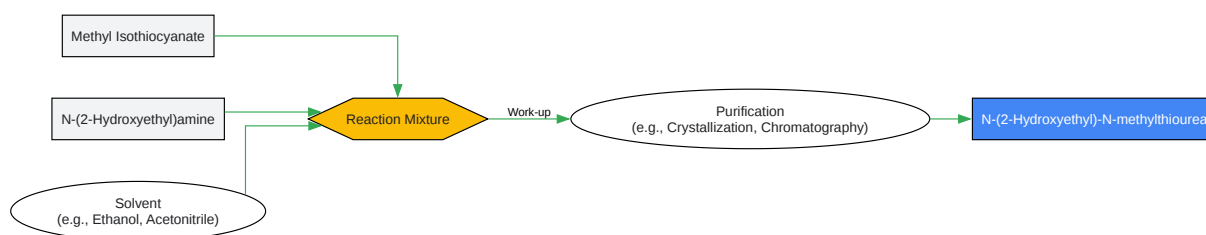
Property	N-Methylthiourea	1-(2-Hydroxyethyl)urea	N'-[(3-Fluorophenyl)methyl]-N-(2-hydroxyethyl)-N-methylthiourea
Molecular Formula	C ₂ H ₆ N ₂ S[1]	C ₃ H ₈ N ₂ O ₂	C ₁₁ H ₁₅ FN ₂ OS[2]
Molecular Weight	90.15 g/mol [1]	104.11 g/mol	242.32 g/mol [2]
CAS Number	598-52-7[3]	2078-71-9	61290-73-1[2]
Melting Point	119-120.5 °C	164-169 °C[4]	Not available
Boiling Point	Not available	Not available	Not available
Solubility	Soluble in water	Not available	Not available
IUPAC Name	methylthiourea[1]	1-(2-hydroxyethyl)urea	3-[(3-fluorophenyl)methyl]-1-(2-hydroxyethyl)-1-methylthiourea[2]

Synthesis of Thiourea Derivatives: Experimental Protocols

The synthesis of **N-(2-Hydroxyethyl)-N-methylthiourea** would likely follow established methods for the preparation of N,N-disubstituted thioureas. A common approach involves the reaction of an isothiocyanate with an appropriate amine.

General Synthetic Strategy

The logical synthetic route to **N-(2-Hydroxyethyl)-N-methylthiourea** would involve the reaction of methyl isothiocyanate with N-(2-hydroxyethyl)amine. This reaction is analogous to the well-established synthesis of other thiourea derivatives.



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Caption: General synthetic workflow for **N-(2-Hydroxyethyl)-N-methylthiourea**.

Experimental Protocol for the Synthesis of N-Methylthiourea (Analog)

The following protocol for the synthesis of N-methylthiourea from methyl isothiocyanate and ammonia serves as a relevant example of thiourea synthesis.[5]

Materials:

- Methyl isothiocyanate
- Concentrated ammonium hydroxide solution
- Norit (activated carbon)
- Ice

Procedure:

- In a 500-mL three-necked flask equipped with a stirrer, a reflux condenser, and a dropping funnel, place 140 ml of concentrated ammonium hydroxide solution.
- Add 95 g (1.3 moles) of methyl isothiocyanate with stirring over a period of 1 hour. The addition should be at a constant rate, as the reaction can become vigorous.
- After the addition is complete, remove the condenser and heat the solution on a water bath for 30 minutes to remove excess ammonia.
- Boil the solution with 2 g of Norit and filter.
- Chill the filtrate in an ice bath to crystallize the methylthiourea.
- Collect the crystals on a filter, wash three times with 25-ml portions of ice water, and dry.
- A second crop of crystals can be obtained by concentrating the mother liquor and washings.
- The total yield of N-methylthiourea is typically in the range of 74–81%.^[5]

Potential Biological Activity and Signaling Pathways

While the specific biological activity of **N-(2-Hydroxyethyl)-N-methylthiourea** has not been reported, many thiourea derivatives exhibit significant pharmacological effects. These activities often stem from their ability to interact with various biological targets.

Known Biological Activities of Thiourea Derivatives:

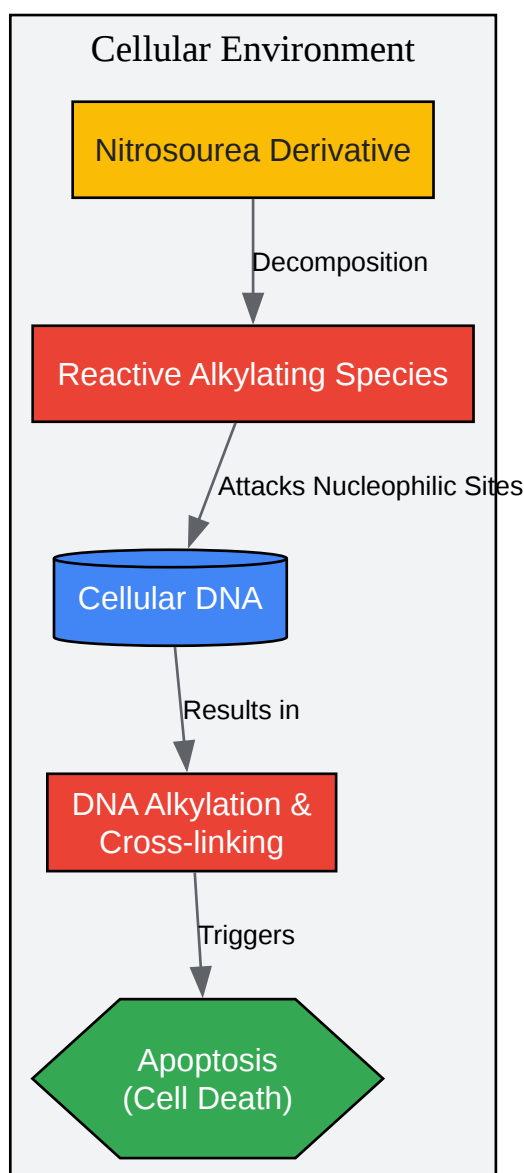
- **Anticancer Activity:** Some nitrosourea derivatives containing a hydroxyethyl group have been investigated for their antitumor activity.^{[6][7][8]} These compounds can act as DNA alkylating

agents, leading to DNA damage and apoptosis in cancer cells.[8]

- **Antibacterial and Antifungal Activity:** Various thiourea derivatives have demonstrated potent activity against a range of bacteria and fungi.
- **Antioxidant Activity:** The thiourea backbone is known to contribute to antioxidant properties in some derivatives.
- **Enzyme Inhibition:** Certain thiourea compounds have been shown to be effective inhibitors of enzymes such as urease and carbonic anhydrase.

Illustrative Signaling Pathway: DNA Alkylation by Nitrosoureas

The following diagram illustrates a simplified, hypothetical mechanism of action for a nitrosourea compound, a class to which some biologically active thiourea derivatives are related.



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Caption: Hypothetical DNA alkylation pathway for a nitrosourea derivative.

Conclusion and Future Directions

In conclusion, while specific experimental data for **N-(2-Hydroxyethyl)-N-methylthiourea** is currently lacking in the scientific literature, the information available for structurally related compounds provides a strong foundation for predicting its properties and potential applications. The synthetic protocols and biological activities of analogous thiourea derivatives outlined in this guide offer a starting point for researchers interested in synthesizing and evaluating this

novel compound. Future research should focus on the synthesis and full characterization of **N-(2-Hydroxyethyl)-N-methylthiourea**, followed by a comprehensive evaluation of its biological activities to unlock its potential in drug discovery and development.

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